

Unveiling the Molecular Weight of (4-Aminooxan-4-yl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Aminooxan-4-yl)methanol

Cat. No.: B151668

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For researchers and professionals engaged in drug development and chemical synthesis, precise molecular data is paramount. This guide provides a focused examination of the molecular weight of the compound **(4-Aminooxan-4-yl)methanol**, a heterocyclic building block of interest in medicinal chemistry.

Molecular Identity and Weight

(4-Aminooxan-4-yl)methanol, also identified by its synonym (4-Aminotetrahydro-2H-pyran-4-yl)methanol, is a chemical compound registered under the CAS number 720706-20-7[1][2]. Based on its atomic composition, the molecular formula for this compound has been determined to be C₆H₁₃NO₂[3][4][5][6].

The molecular weight, a critical parameter for stoichiometric calculations and analytical procedures, has been consistently reported for this compound.

Parameter	Value	Source
Molecular Formula	C ₆ H ₁₃ NO ₂	ChemBK[3], Ambeed[4], BLD Pharm[5]
Molecular Weight	131.17 g/mol	ChemBK[3], Sigma-Aldrich, Ambeed[4], BLD Pharm[5]
Alternate Molecular Weight	131.18 g/mol	abcr Gute Chemie

As detailed in the table, the widely accepted molecular weight for **(4-Aminooxan-4-yl)methanol** is 131.17 g/mol [3][4][5]. A minor variation to 131.18 g/mol is also noted by some suppliers. This slight difference is typically within the range of acceptable variance for standard laboratory applications.

Logical Relationship of Compound Identification

The accurate determination of a compound's molecular weight is fundamentally dependent on its verified chemical identity. The following diagram illustrates the logical workflow from compound name to its precise molecular weight.



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Figure 1. Identification Workflow

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- To cite this document: BenchChem. [Unveiling the Molecular Weight of (4-Aminooxan-4-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151668#4-aminoxan-4-yl-methanol-molecular-weight>]

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